

An In-depth Technical Guide to 4-Bromo-2,2-dimethyl-3-pentanone

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Compound of Interest

Compound Name: 4-Bromo-2,2-dimethyl-3-pentanone

Cat. No.: B2887267

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Introduction

4-Bromo-2,2-dimethyl-3-pentanone, with the CAS number 32278-29-8, is a halogenated derivative of pinacolone (2,2-dimethyl-3-pentanone). As an α -bromoketone, this compound is a versatile intermediate in organic synthesis, valued by researchers and drug development professionals for its unique reactivity.^[1] The presence of a bromine atom adjacent to the carbonyl group makes the α -carbon highly electrophilic and susceptible to nucleophilic attack, enabling a wide range of chemical transformations.^[2] The sterically hindered tert-butyl group adjacent to the carbonyl imparts specific stereochemical constraints and influences the reaction pathways this molecule can undertake. This guide provides a comprehensive overview of the synthesis, spectroscopic characterization, reactivity, and safe handling of **4-Bromo-2,2-dimethyl-3-pentanone**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Bromo-2,2-dimethyl-3-pentanone** is presented in the table below. These properties are essential for its handling, purification, and use in chemical reactions.

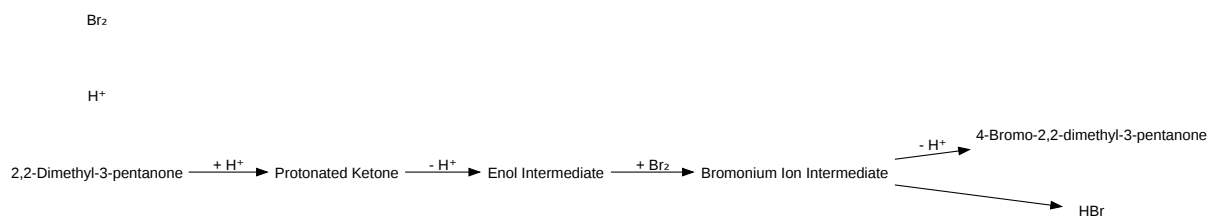
Property	Value	Source
CAS Number	32278-29-8	[3][4]
Molecular Formula	C ₇ H ₁₃ BrO	[3][4]
Molecular Weight	193.08 g/mol	[3][4]
Appearance	Predicted: Liquid	N/A
Boiling Point	Predicted: 193.6 °C at 760 mmHg	N/A
Density	Predicted: 1.2 g/cm ³	N/A
LogP	2.385	[4]
Canonical SMILES	<chem>CC(C(=O)C(C)(C)C)Br</chem>	[4]

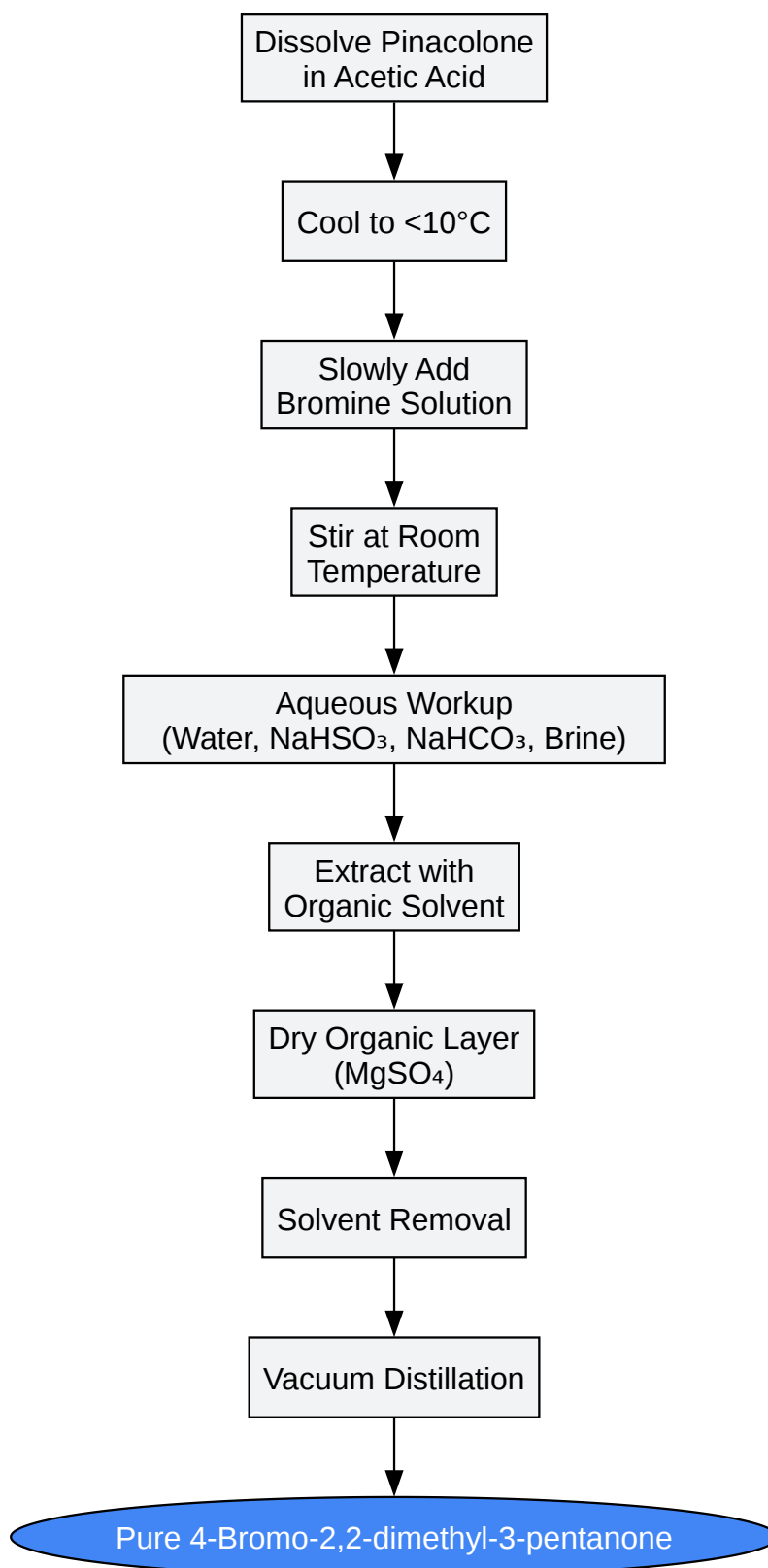
Synthesis of 4-Bromo-2,2-dimethyl-3-pentanone

The most common and direct method for the synthesis of α -bromoketones is the acid-catalyzed bromination of the corresponding ketone.[5] In the case of **4-Bromo-2,2-dimethyl-3-pentanone**, the precursor is 2,2-dimethyl-3-pentanone (also known as pinacolone). The reaction proceeds through an enol intermediate, which then reacts with molecular bromine.

Reaction Mechanism: Acid-Catalyzed Bromination

The acid catalyst protonates the carbonyl oxygen, increasing the acidity of the α -protons. A weak base, such as the solvent or another molecule of the ketone, then removes an α -proton to form the enol intermediate. The electron-rich double bond of the enol acts as a nucleophile, attacking a molecule of bromine. Subsequent deprotonation of the carbonyl oxygen yields the α -bromo ketone and hydrogen bromide.





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Sources

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